

Regelinol: A Deep Dive into its Chemical Profile and Biological Landscape

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Compound of Interest

Compound Name: *Regelinol*

Cat. No.: *B1679257*

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Regelinol, a naturally occurring ursene-type triterpenoid, has been identified as a compound of interest due to its potential antitumor properties. This technical guide provides a comprehensive overview of its chemical structure, and available biological data, and outlines key experimental protocols relevant to its study.

Chemical Structure and Identification

Regelinol was first isolated from the roots of *Tripterygium regelii*.^[1] Its chemical structure has been elucidated, and it can be identified by the following chemical descriptors:

Identifier	Value
IUPAC Name	methyl (1R,2R,4S,4aR,6aR,6aS,6bR,8aR,9R,12aR,14bS)-4-hydroxy-9-(hydroxymethyl)-1,4a,6a,6b,9,12a-hexamethyl-10-oxo-1,2,3,4,5,6,6a,7,8,8a,11,12,13,14b-tetradecahydronicene-2-carboxylate
SMILES String	<chem>C[C@@]1(CO)C(CC[C@]2(C)[C@@]3([H])CC=C4[C@]5([H])--INVALID-LINK---INVALID-LINK--C--INVALID-LINK----INVALID-LINK--5CC--INVALID-LINK--4--INVALID-LINK-3CC[C@@]12[H])=O</chem>
PubChem CID	163809

Experimental Protocols

Isolation of Regelinol from *Tripterygium regelii*

The following protocol is a generalized procedure based on the successful isolation of triterpenoids from *Tripterygium regelii*, including **Regelinol**.^{[2][3]}

1. Extraction:

- The dried and powdered stems of *Tripterygium regelii* are extracted with methanol at room temperature.
- The resulting methanol extract is concentrated under reduced pressure to yield a crude extract.

2. Fractionation:

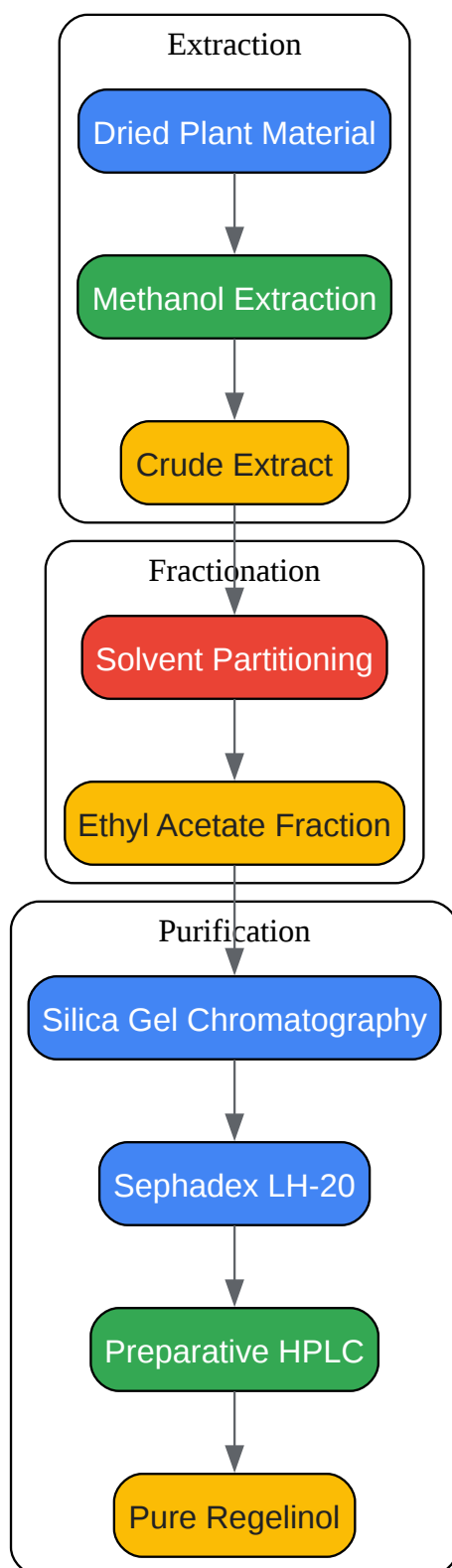
- The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to separate compounds based on their polarity.

3. Chromatographic Purification:

- The ethyl acetate fraction, which typically contains triterpenoids, is subjected to column chromatography on silica gel.
- A gradient elution system, for example, a mixture of petroleum ether and acetone with increasing polarity, is used to separate the compounds.
- Fractions containing compounds with similar TLC profiles are combined.

4. Final Purification:

- Further purification of the fractions is achieved using repeated column chromatography on silica gel and Sephadex LH-20.
- The final purification of **Regelinol** is typically accomplished by preparative high-performance liquid chromatography (HPLC).



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Figure 1. Workflow for the isolation of **Regelinol**.

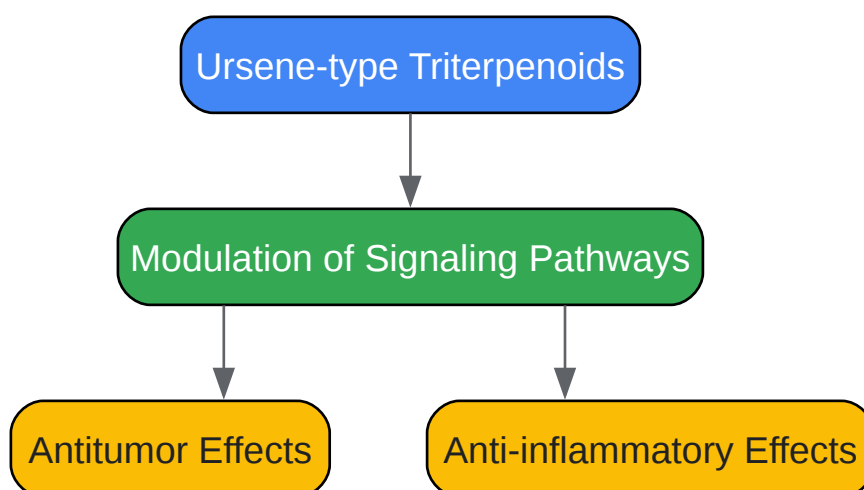
Biological Activity

Regelinol was initially identified as a potential antitumor agent.[1] However, specific quantitative data on its cytotoxic activity (e.g., IC50 values) against various cancer cell lines are not readily available in the public domain.

Studies on other triterpenoids isolated from *Tripterygium regelii* have demonstrated cytotoxic effects. For instance, several known triterpene analogues from this plant showed inhibitory effects on the proliferation of human breast cancer cells (MCF-7).[2][3] This suggests that the ursene-type scaffold of **Regelinol** is a promising pharmacophore for anticancer activity.

Signaling Pathways and Mechanism of Action

The precise molecular mechanisms and signaling pathways through which **Regelinol** exerts its potential antitumor effects have not yet been elucidated. However, the broader class of triterpenoids isolated from the *Tripterygium* genus are known to possess anti-inflammatory and anticancer properties. These effects are often attributed to the modulation of various signaling pathways.



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Figure 2. General mechanism of action for triterpenoids.

Synthesis of Regelinol

The chemical synthesis of **Regelinol** has not been reported in the literature. The complex stereochemistry of this ursene-type triterpenoid presents a significant synthetic challenge. The total synthesis of such complex natural products typically involves multi-step sequences and the development of novel synthetic methodologies.

Future Directions

Further research is required to fully understand the therapeutic potential of **Regelinol**. Key areas for future investigation include:

- Quantitative assessment of antitumor activity: Determining the IC50 values of pure **Regelinol** against a panel of human cancer cell lines is crucial.
- Elucidation of the mechanism of action: Investigating the specific signaling pathways modulated by **Regelinol** will provide insights into its mode of action and potential therapeutic targets.
- Total synthesis: The development of a synthetic route to **Regelinol** would enable the production of larger quantities for further biological evaluation and the generation of structural analogues with potentially improved activity and pharmacokinetic properties.

This technical guide provides a summary of the current knowledge on **Regelinol**. As a promising natural product, it warrants further investigation by the scientific community to unlock its full therapeutic potential.

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- 3. Triterpenoids from the stems of Tripterygium regelii - PubMed [pubmed.ncbi.nlm.nih.gov]

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